

# Removal of unreacted 2,5-Difluorophenyl isothiocyanate from reaction mixtures

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## Compound of Interest

Compound Name: 2,5-Difluorophenyl isothiocyanate

Cat. No.: B1583469

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## Technical Support Center: 2,5-Difluorophenyl Isothiocyanate

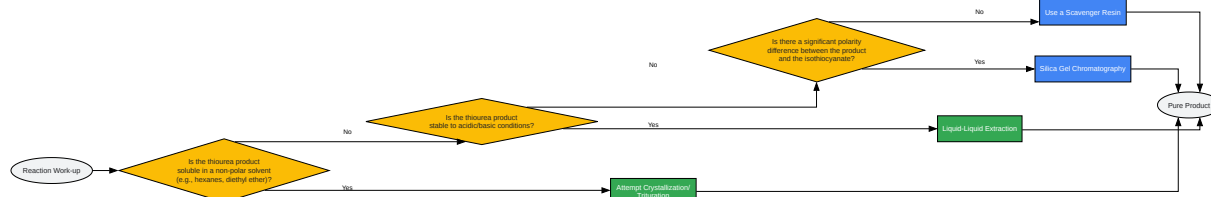
A comprehensive guide for researchers, scientists, and drug development professionals on the effective removal of unreacted **2,5-Difluorophenyl isothiocyanate** from reaction mixtures.

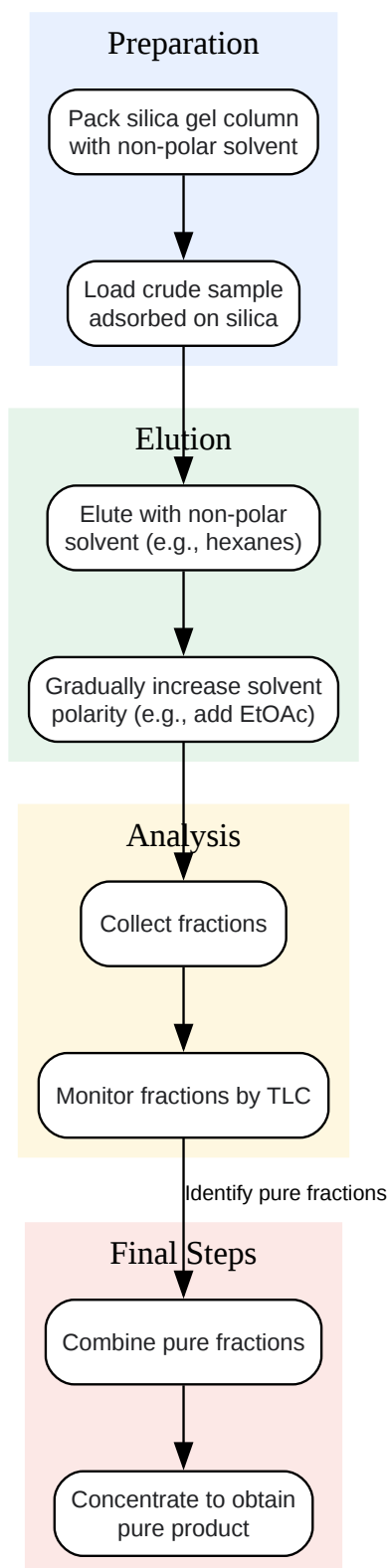
### Troubleshooting Guide

This section addresses specific issues you may encounter during the purification of your reaction mixture containing unreacted **2,5-Difluorophenyl isothiocyanate**.

Question: My primary amine starting material is consumed, but TLC/LC-MS analysis still shows a significant amount of unreacted **2,5-Difluorophenyl isothiocyanate**. How can I remove it?

Answer: The presence of excess **2,5-Difluorophenyl isothiocyanate** is a common scenario, as it is often used in excess to drive the reaction to completion. The optimal removal strategy depends on the properties of your desired thiourea product. Here is a decision-making workflow:





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